

# Safe Disposal of 1,2,3-Trichloro-2-methylpropane: A Procedural Guide

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## Compound of Interest

Compound Name: **1,2,3-Trichloro-2-methylpropane**

Cat. No.: **B1208359**

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The proper disposal of **1,2,3-trichloro-2-methylpropane** is critical to ensure laboratory safety and environmental protection. As a chlorinated hydrocarbon, this compound is classified as hazardous waste and must be managed according to specific protocols. This guide provides essential, step-by-step information for its safe handling and disposal.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are necessary to prevent skin contact. For prolonged handling, consult the manufacturer's compatibility chart for the most suitable material.[\[1\]](#)
- Eye Protection: Chemical splash goggles are mandatory to protect against splashes and vapors.[\[1\]](#)
- Lab Coat: A lab coat should be worn to protect clothing and skin.[\[1\]](#)

- Respiratory Protection: If working outside of a fume hood, a NIOSH/MSHA approved respirator may be required, depending on the concentration and ventilation.[2]

## Step-by-Step Disposal Procedure

- Waste Collection:
  - Collect all **1,2,3-trichloro-2-methylpropane** waste in a designated, compatible, and clearly labeled hazardous waste container.[1]
  - Ensure the container is sealed to prevent the release of vapors.[1]
  - Do not mix with other types of waste unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.[3]
- Labeling:
  - The waste container must be clearly labeled with the full chemical name: "**1,2,3-Trichloro-2-methylpropane**" and the associated hazards (e.g., "Hazardous Waste," "Halogenated Solvents").
- Storage:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, open flames, and sources of ignition.[3][4]
  - Store in a designated secondary containment area to prevent spills from spreading.
- Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
  - Waste material must be disposed of in accordance with all national and local regulations. [3]
  - Common disposal methods for chlorinated hydrocarbons include incineration at a licensed facility.[5][6] Under no circumstances should this chemical be disposed of down the drain.

[\[1\]](#)

## Accidental Release Measures

In the event of a spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)
- Use personal protective equipment, including respiratory protection if necessary.[\[7\]](#)
- Contain the spill using an inert absorbent material (e.g., sand, diatomite, or universal binders).[\[8\]](#)
- Collect the absorbed material and place it into a suitable, sealed container for disposal as hazardous waste.[\[2\]](#)
- Clean the affected area thoroughly.

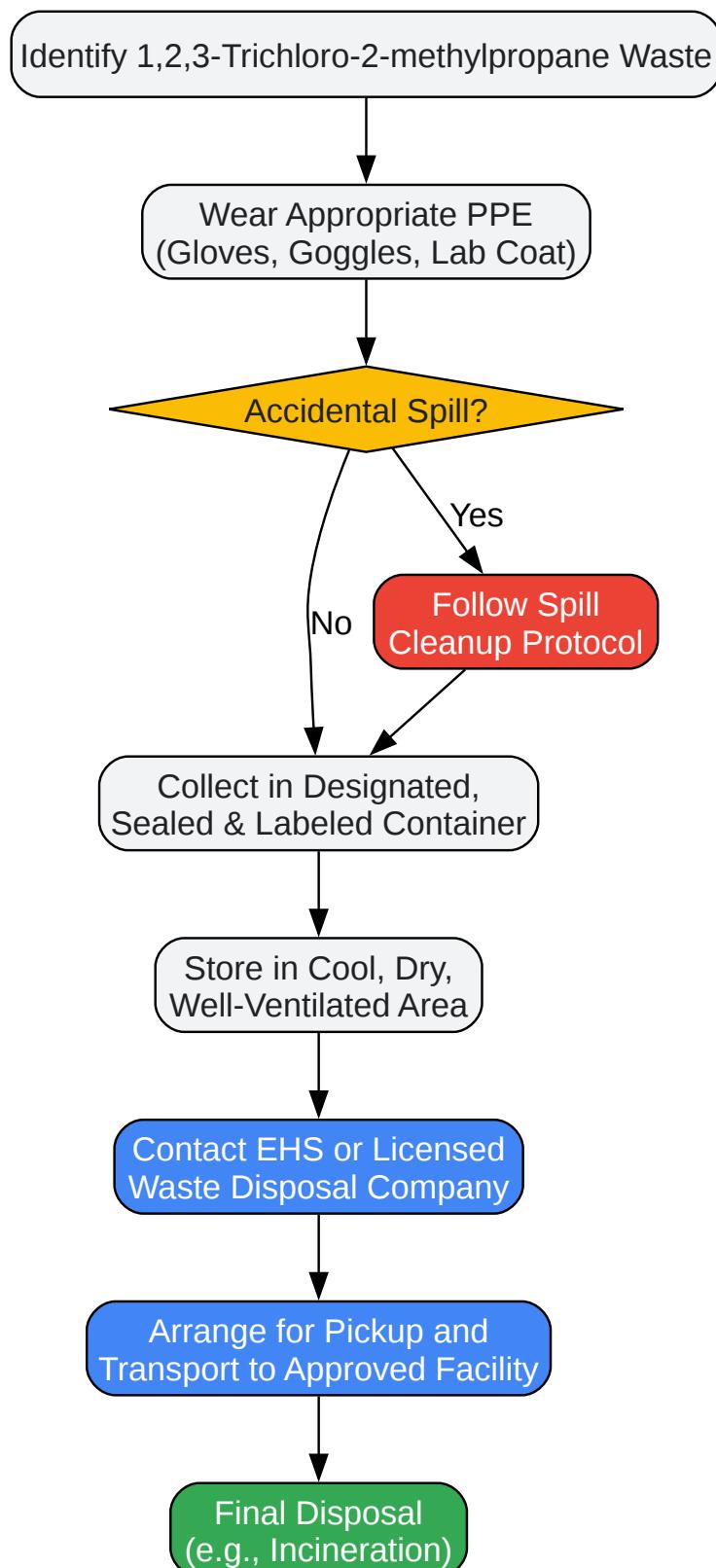
## Quantitative Data Summary

While specific quantitative data for **1,2,3-trichloro-2-methylpropane** is limited, the table below provides relevant information for chlorinated hydrocarbons and related compounds to inform safe handling and disposal.

Property	Value/Information	Reference
Chemical Formula	C4H7Cl3	<a href="#">[7]</a> <a href="#">[9]</a>
Molecular Weight	161.45 g/mol	<a href="#">[7]</a> <a href="#">[9]</a>
CAS Number	1871-58-5	<a href="#">[7]</a> <a href="#">[9]</a>
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and metals.	<a href="#">[2]</a> <a href="#">[10]</a>
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2), Hydrogen chloride gas, Chlorine.	<a href="#">[2]</a> <a href="#">[10]</a>
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	<a href="#">[7]</a>

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,2,3-trichloro-2-methylpropane**.



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Caption: Disposal workflow for **1,2,3-trichloro-2-methylpropane**.

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